

Propenyl-PEG3-Propenyl: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Propenyl-PEG3-Propenyl

Cat. No.: B1588822

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling and use of **Propenyl-PEG3-Propenyl**, also known as Triethylene Glycol Diallyl Ether, a key reagent in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Given its application in drug development and its chemical nature, a thorough understanding of its properties and potential hazards is critical for ensuring laboratory safety.

Chemical and Physical Properties

Propenyl-PEG3-Propenyl is a PEG-based PROTAC linker. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, data from closely related compounds, such as Triethylene Glycol Divinyl Ether, provides valuable insight into its physical characteristics.

Property	Value
Synonyms	Triethylene Glycol Diallyl Ether
Molecular Formula	C12H22O4
Molecular Weight	230.30 g/mol
Appearance	Liquid
Boiling Point	126 °C at 2.4 kPa
Solubility	Soluble in organic solvents like DMSO or DMF

Hazard Identification and Safety Precautions

Based on data for similar chemical structures, **Propenyl-PEG3-Propenyl** should be handled as a hazardous substance. The following table summarizes the potential hazards based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Skin sensitization (Category 1)	H317: May cause an allergic skin reaction.
Serious eye damage (Category 1)	H318: Causes serious eye damage.
Specific target organ toxicity — repeated exposure, Oral (Category 2)	H373: May cause damage to organs through prolonged or repeated exposure if swallowed.

Precautionary Statements:

To mitigate these risks, the following precautionary measures must be strictly adhered to:

- P260: Do not breathe mist or vapors.[\[1\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)

- P272: Contaminated work clothing must not be allowed out of the workplace.[[1](#)]
- P280: Wear protective gloves/ eye protection/ face protection.[[1](#)]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[[1](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[[1](#)]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[[1](#)]

Handling and Storage Protocols

Proper handling and storage are paramount to ensuring the safety of laboratory personnel and maintaining the integrity of the compound.

Handling

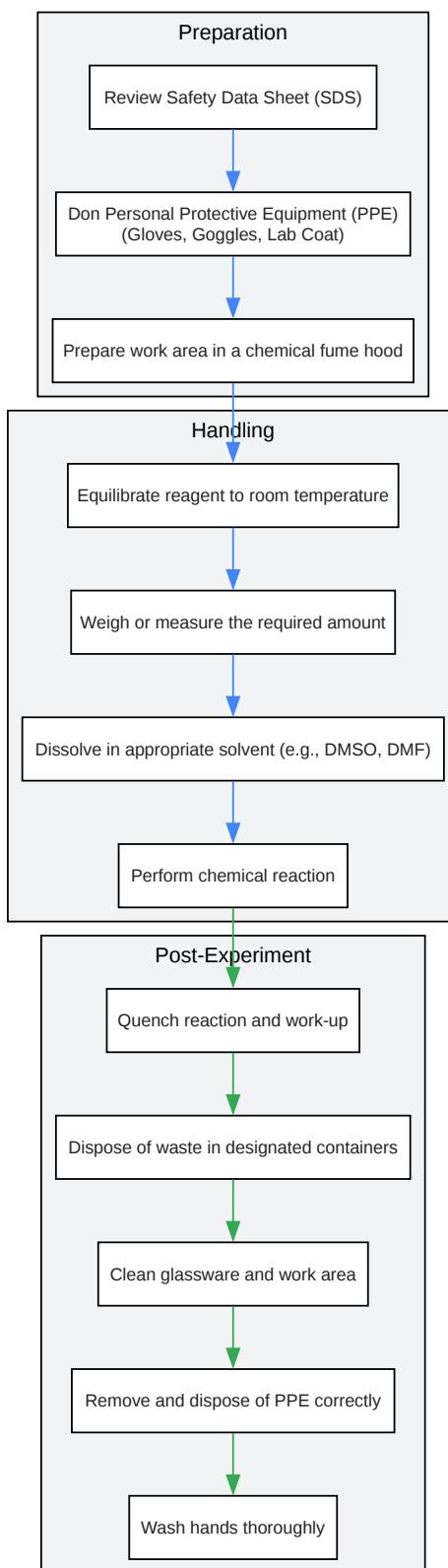
- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors or mists.[[1](#)]
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves prior to use and dispose of them in accordance with laboratory safety protocols.
 - Eye Protection: Use chemical safety goggles or a face shield.[[1](#)]
 - Lab Coat: A lab coat or other protective clothing is mandatory.
- Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the laboratory.[[1](#)]
- Spills: In the event of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a suitable container for disposal. Ensure the area is well-ventilated during cleanup.

Storage

- Temperature: Store in a cool, dry, and well-ventilated place. Recommended storage temperature is between 2-8 °C.[1]
- Container: Keep the container tightly closed to prevent contamination and potential reactions.[1]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.
- Light and Moisture Sensitivity: The compound may be light-sensitive; store in a dark place.[1] As an ether, it may also have the potential to form explosive peroxides upon prolonged exposure to air and light. Containers should be dated upon opening and checked periodically for peroxide formation.

Experimental Workflow and Risk Mitigation

The following diagrams illustrate a standard workflow for handling **Propenyl-PEG3-Propenyl** in a laboratory setting and a logical approach to risk assessment and mitigation.



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Figure 1. General experimental workflow for handling **Propenyl-PEG3-Propenyl**.

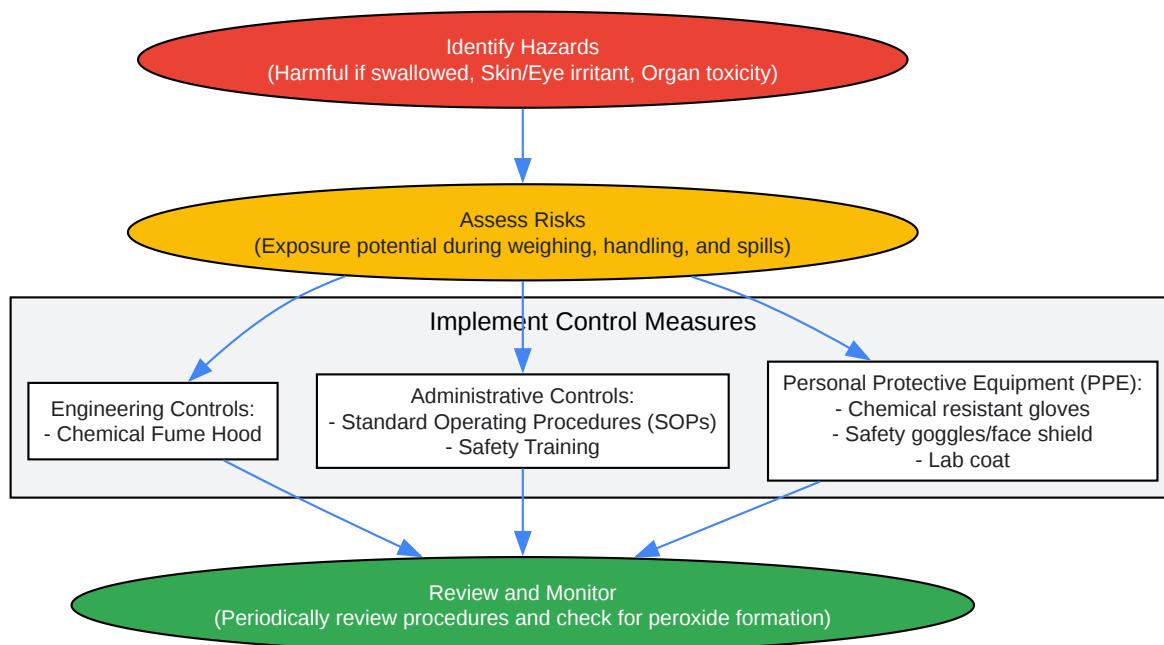
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Figure 2. Logical relationship for risk assessment and mitigation.

First Aid Measures

In case of exposure, follow these first aid guidelines:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap.[\[1\]](#) If skin irritation or rash occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison control center or doctor.[\[1\]](#)
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

Disposal Considerations

Dispose of unused reagent and waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. Contaminated packaging should be treated as hazardous waste.

This guide is intended to provide a comprehensive overview of the safe handling of **Propenyl-PEG3-Propenyl**. It is not a substitute for a thorough review of the most current Safety Data Sheet and institutional safety protocols. All laboratory personnel should be trained on the specific hazards and handling procedures for this compound before use.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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